

Essential Safety and Disposal Guidance for L-Arabinopyranose-¹³C

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Compound of Interest

Compound Name: L-Arabinopyranose-13C

Cat. No.: B12394406

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For researchers, scientists, and drug development professionals utilizing L-Arabinopyranose-¹³C, a comprehensive understanding of proper disposal procedures is paramount to ensure laboratory safety and regulatory compliance. While L-Arabinopyranose is generally considered non-hazardous, prudent laboratory practices should always be observed.^[1] The ¹³C isotope is a stable, non-radioactive isotope of carbon, and its presence does not alter the chemical properties or disposal methods of the compound. Therefore, the disposal procedures for L-Arabinopyranose-¹³C are the same as for standard L-Arabinopyranose.

Key Safety and Handling Data

A summary of essential safety and handling information for L-Arabinopyranose is provided in the table below. This data has been compiled from various safety data sheets (SDS).

Parameter	Value	Source
Physical State	Powder Solid	[2]
Appearance	White, crystalline powder	[1]
Odor	Odorless	[1][2][3]
Melting Point	152 - 160 °C	[2][3]
Solubility	Water and glycerol	[1]
Incompatible Materials	Strong oxidizing agents, strong acids or bases	[2][3][4]
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container.	[1][2][3][4][5][6]
Stability	Hygroscopic	[2]

Standard Disposal Protocol for L-Arabinopyranose-¹³C

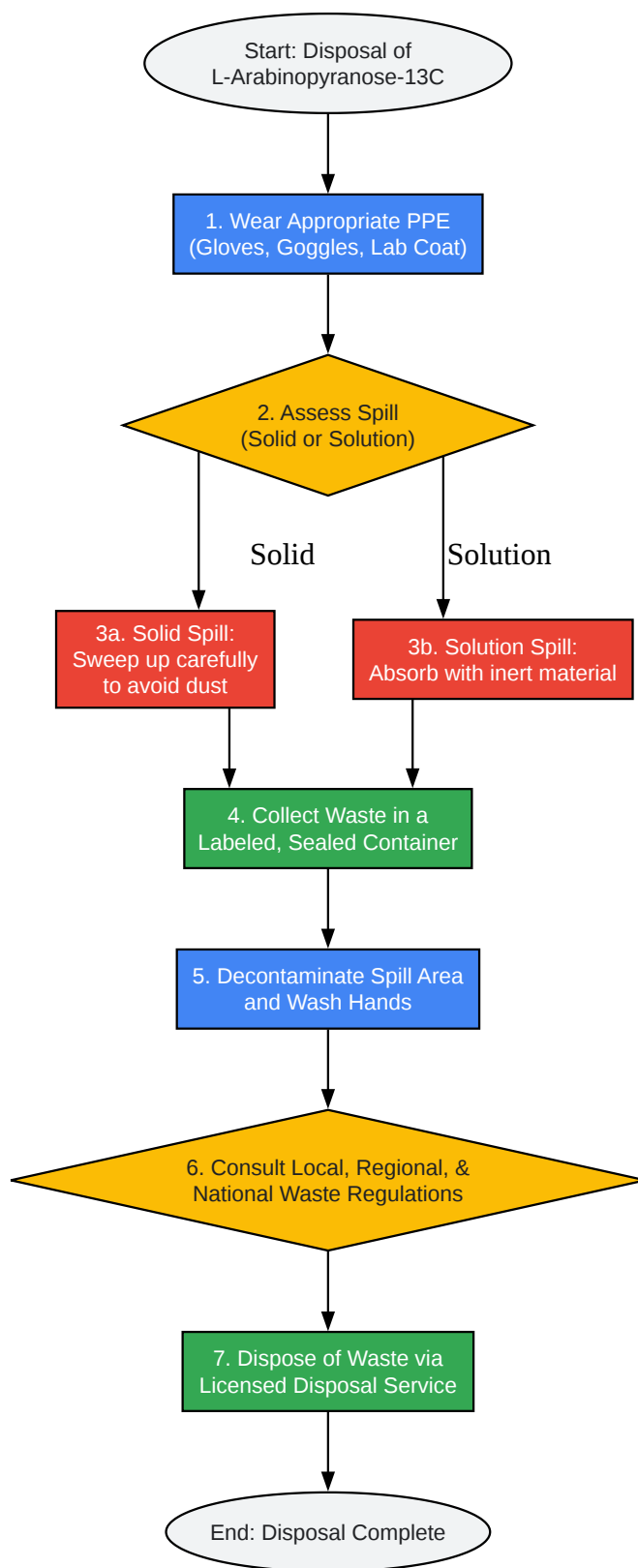
The following step-by-step procedure outlines the recommended disposal process for L-Arabinopyranose-¹³C, based on standard laboratory safety guidelines.

- Personal Protective Equipment (PPE): Before handling the material, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.[2][4] In situations where dust may be generated, a NIOSH-approved respirator is recommended.[2][4]
- Waste Collection:
 - For solid waste, carefully sweep up the material to avoid creating dust.[1][2][4]
 - Place the collected material into a suitable, clearly labeled container for disposal.[1][2][4]
- Decontamination:
 - After handling, thoroughly wash hands with soap and water.[1][3][5]

- Clean the spill site and any contaminated surfaces to ensure no residue remains.[\[1\]](#)
- Waste Disposal:
 - Chemical waste generators must determine if the discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification.[\[2\]](#)[\[4\]](#)
 - Do not dispose of L-Arabinopyranose-¹³C with household garbage or allow it to enter drains or sewer systems.[\[3\]](#)[\[6\]](#)
 - Dispose of the waste material in accordance with all applicable national and local regulations. It is advisable to use a licensed waste disposal service.

L-Arabinopyranose-¹³C Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of L-Arabinopyranose-¹³C.



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Address: 3281 E Guasti Rd

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